

Technical Specifications of MEN 10208

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Compound Focus: Men 10208

CAS No.: 129781-07-3

Cat. No.: S534958

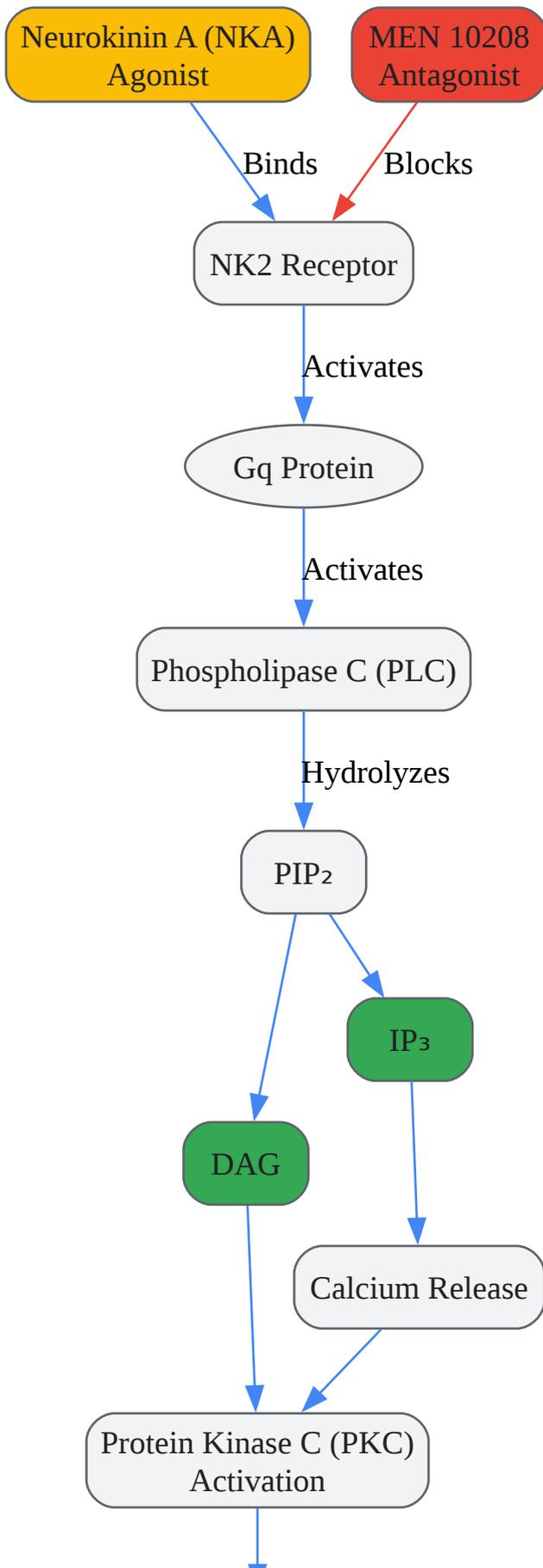
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The table below summarizes the core quantitative and structural data for **MEN 10208**:

Property	Description
CAS Number	129781-07-3 [1] [2] [3]
Molecular Formula	C ₆₁ H ₇₅ N ₁₅ O ₁₂ [1] [3]
Molecular Weight	1210.34 g/mol [1] [3]
Sequence (IUPAC)	Thr-Asp-Tyr-D-Trp-Val-D-Trp-D-Trp-Arg-NH ₂ [1] [3]
Sequence (Shortened)	TDY-dW-V-dW-dW-R-NH ₂ [1]
Primary Biological Role	Neurokinin A (NKA) antagonist; selective for the NK2 receptor [1] [2]
Storage & Shipping	Store at recommended conditions (see Certificate of Analysis); typically shipped at room temperature in continental US [1]

Biological Pathway and Mechanism of Action

MEN 10208 functions by selectively blocking the Neurokinin-2 (NK2) receptor. The diagram below illustrates the signaling pathway it inhibits.



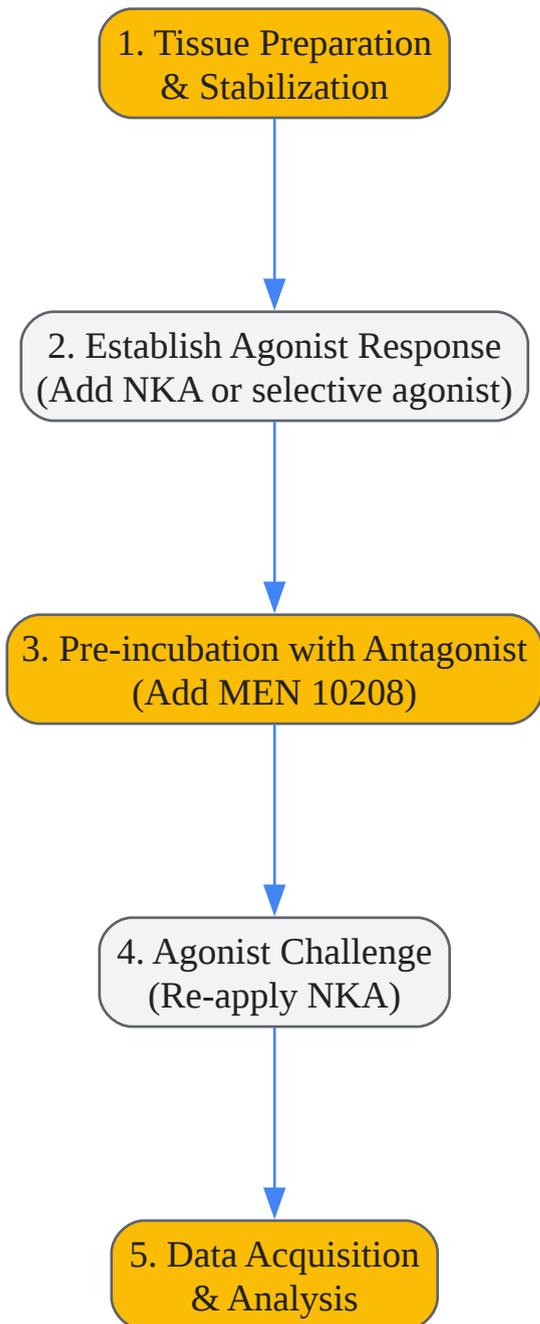
▼
Cellular Response
(e.g., Smooth Muscle Contraction)

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MEN 10208 inhibits NKA signaling by blocking the NK2 receptor [1] [2].

Key Experimental Applications and Protocols

MEN 10208 is a tool compound for investigating NK2 receptor function. The following workflow outlines a typical experiment using this antagonist.



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*General workflow for studying **MEN 10208** antagonism in isolated tissue experiments.*

Detailed Experimental Methodology

This protocol is adapted from standard pharmacologic practices for characterizing receptor antagonists in vitro.

- **Step 1: Tissue Preparation**

- **Purpose:** To obtain a functional biological system expressing the target NK2 receptor.
- **Methodology:** Isolate a relevant smooth muscle tissue, such as rat urinary bladder or guinea pig trachea, known to express NK2 receptors. Mount the tissue in an organ bath containing oxygenated (95% O₂, 5% CO₂) physiological salt solution (e.g., Krebs solution) maintained at 37°C. Connect the tissue to an isometric force transducer to measure contractile responses. Apply a resting tension and allow the tissue to equilibrate for at least 60 minutes, with periodic washing.

- **Step 2: Establish Agonist Response**

- **Purpose:** To confirm tissue viability and characterize the baseline contractile response mediated by the NK2 receptor.
- **Methodology:** Construct a cumulative concentration-response curve to a selective NK2 receptor agonist, such as [β -Ala⁸]-NKA(4-10). Add the agonist to the organ bath in increasing, half-logarithmic concentrations. Record the magnitude of contraction at each concentration until a maximum response is achieved. Wash the tissue thoroughly and allow it to recover to baseline tension.

- **Step 3: Pre-incubation with Antagonist**

- **Purpose:** To assess the inhibitory effect of **MEN 10208**.
- **Methodology:** After recovery, incubate the tissue with a single concentration of **MEN 10208** for a predetermined period (e.g., 15-30 minutes) to allow for receptor blockade. A separate control tissue should be run in parallel without the antagonist.

- **Step 4: Agonist Challenge**

- **Purpose:** To measure the shift in the agonist dose-response curve caused by the antagonist.
- **Methodology:** Following the pre-incubation period, repeat the cumulative concentration-response curve to the NK2 agonist as in Step 2, in the continued presence of **MEN 10208**.

- **Step 5: Data Acquisition and Analysis**

- **Purpose:** To quantify the potency of **MEN 10208**.
- **Methodology:**
 - Express all contractile responses as a percentage of the maximum response obtained in the initial control curve.
 - Plot the mean concentration-response curves for both control and **MEN 10208**-treated tissues.

- Calculate the dose-ratio (DR), which is the concentration of agonist required to produce a 50% response in the presence of the antagonist divided by the concentration required in its absence.
- If using a single antagonist concentration, the apparent pA_2 value can be estimated using the formula: $pA_2 = -\log([B] / (DR - 1))$, where [B] is the molar concentration of the antagonist. A full Schild analysis using multiple antagonist concentrations is required for definitive characterization.

Key Research Applications and Considerations

- **Primary Research Use:** Serves as a selective pharmacological tool to investigate the physiological and pathophysiological roles of the NK2 receptor in the central and peripheral nervous systems, as well as in smooth muscle tissues [1] [2].
- **Stability Consideration:** The incorporation of D-tryptophan residues at positions 6, 8, and 9 is a common strategy to enhance metabolic stability by increasing resistance to proteolytic degradation [1].
- **Important Disclaimer:** **MEN 10208** is strictly for research use only and is not intended for diagnostic or therapeutic applications in humans [1].

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References

1. MEN 10208 | Neurokinin Receptor Antagonist [medchemexpress.com]
2. Men 10208 [immunomart.com]
3. MEN 10208 | 129781-07-3 [chemicalbook.com]

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